

Acridine hydrochloride chemical properties and structure

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Compound of Interest

Compound Name: *Acridine hydrochloride*

Cat. No.: *B1665459*

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An In-depth Technical Guide on the Chemical Properties and Structure of **Acridine Hydrochloride**

Introduction

Acridine hydrochloride is a fluorescent, heterocyclic organic compound that serves as a fundamental scaffold in the development of various dyes and pharmaceutical agents.[1][2] As the hydrochloride salt of acridine, it exhibits increased aqueous solubility, making it suitable for a range of biological applications.[3][4] Acridine derivatives are notable for their roles as antiseptics, anticancer agents, and antimalarials, primarily due to their ability to interact with DNA.[5][6] This guide provides a comprehensive overview of the chemical properties, structure, synthesis, and mechanism of action of **acridine hydrochloride**, tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

The key chemical and physical properties of **acridine hydrochloride** are summarized below. These properties are crucial for its application in both laboratory and industrial settings.

Property	Value	Reference(s)
Molecular Formula	C ₁₃ H ₉ N·HCl or C ₁₃ H ₁₀ ClN	[7][8]
Molecular Weight	215.68 g/mol	[7][8]
Appearance	Light green to yellow or brown crystalline powder/solid	[3][9]
Melting Point	250-255 °C (decomposes)	[1][3][9]
Boiling Point	Not available for the hydrochloride salt (Base acridine: 346 °C)	[5]
Solubility	Soluble in water	[3]
pKa (of parent acridine)	5.6	[5][10]
Spectral Properties	Solutions of its salts exhibit green fluorescence	[11]

Chemical Structure

Acridine is a tricyclic aromatic heterocycle, structurally analogous to anthracene but with one of the central carbon-hydrogen (CH) groups replaced by a nitrogen atom.[11] **Acridine hydrochloride** is the salt form, where the lone pair of electrons on the nitrogen atom accepts a proton from hydrochloric acid, forming a positively charged acridinium cation and a chloride anion.[7][12] This protonation enhances the compound's polarity and water solubility.

Caption: Chemical structure of Acridinium Chloride.

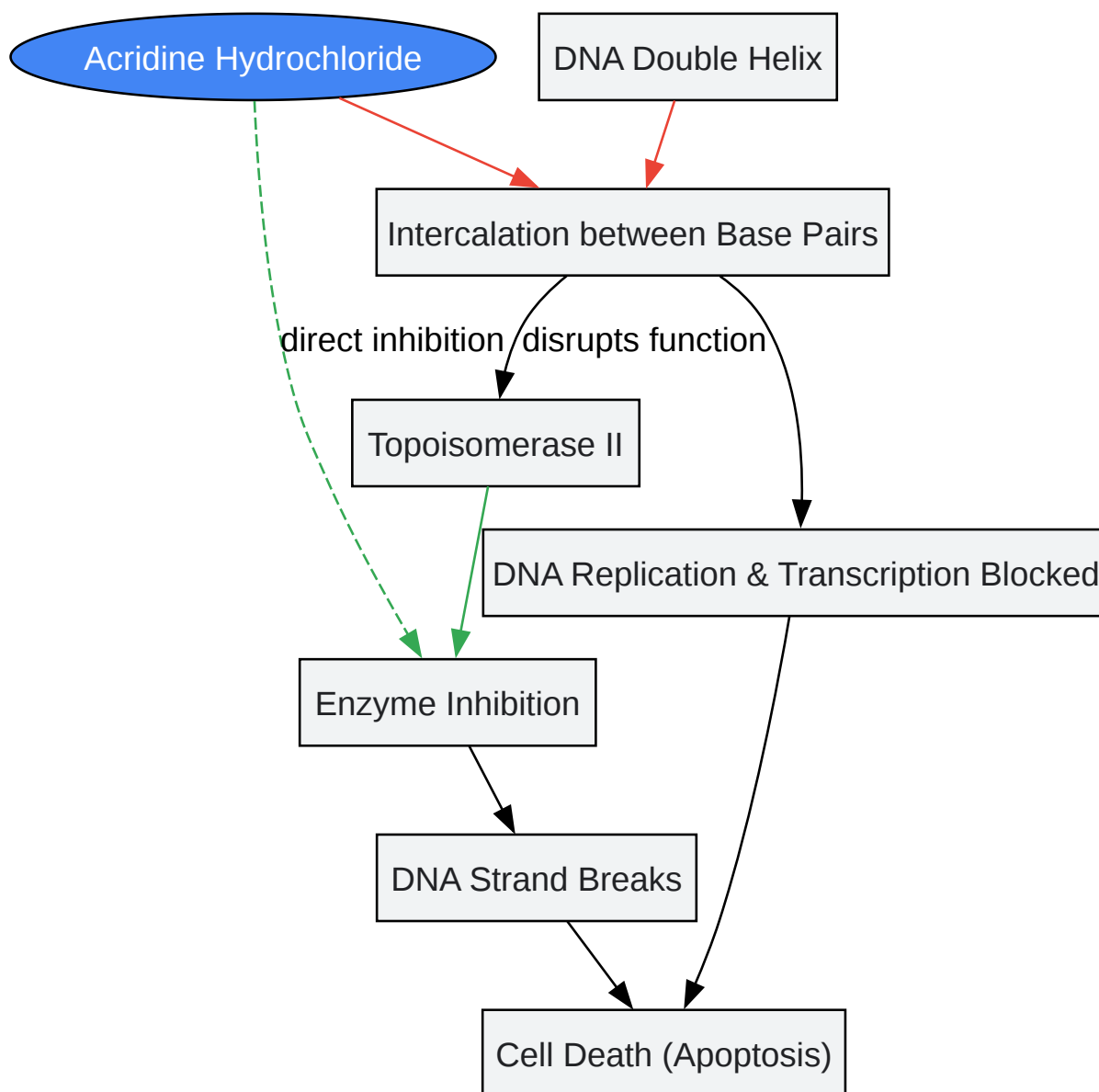
Experimental Protocols

Synthesis of the Acridine Core

Several methods are established for the synthesis of the acridine nucleus. The Bernthsen and Ullmann syntheses are two of the most common.

- **Bernthsen Acridine Synthesis:** This method involves the condensation of diphenylamine with a carboxylic acid (or its derivative) in the presence of a Lewis acid catalyst like zinc chloride

at high temperatures.[5][12][13] The reaction proceeds through acylation of the diphenylamine, followed by cyclization and dehydration to form the 9-substituted acridine.
[14]



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